

Strategic Sourcing & Technical Validation Guide: CAS 1379357-79-5

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-Butoxy-4-chlorophenol

Cat. No.: B8032735

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Compound Identity: **3-Butoxy-4-chlorophenol** Primary Application: Pharmaceutical Intermediate / Medicinal Chemistry Building Block

Executive Summary

CAS 1379357-79-5 (**3-Butoxy-4-chlorophenol**) is a specialized halogenated phenolic ether used primarily as a scaffold in drug discovery programs.^{[1][2]} Its structural motif—combining a lipophilic butoxy tail with a metabolically stable chloro-phenol core—makes it a critical intermediate for synthesizing kinase inhibitors and GPCR ligands where hydrophobic pocket occupancy is required.

Procuring this compound presents specific challenges: regioisomer ambiguity in vendor catalogs and limited availability outside of Asian manufacturing hubs. This guide provides a self-validating sourcing protocol to ensure chemical integrity and supply chain security.

Chemical Profile & Structural Logic

Understanding the exact substitution pattern is vital to avoid purchasing the incorrect isomer (e.g., 5-butoxy-2-chlorophenol), which is often listed with similar nomenclature in non-standardized catalogs.

| Property | Specification |
|-------------------|--|
| CAS Number | 1379357-79-5 |
| Chemical Name | 3-Butoxy-4-chlorophenol |
| Synonyms | 5-Butoxy-2-chlorophenol (Note: Nomenclature varies by numbering priority; verify structure visually) |
| Molecular Formula | C ₁₀ H ₁₃ ClO ₂ |
| Molecular Weight | 200.66 g/mol |
| SMILES | CCCCOC1=C(O)C=CC(Cl)=C1 (Verified for 3-butoxy-4-chloro substitution) |
| Key Features | Lipophilic ether chain (Butoxy); Ortho-para directing groups; Acidic phenolic proton |

Structural Ambiguity Warning

Vendors may inconsistently number the phenol ring.

- Target Structure (CAS 1379357-79-5): OH at C1, Butoxy at C3, Cl at C4.[\[1\]](#)[\[2\]](#)
- Common Impurity/Isomer: OH at C1, Cl at C2, Butoxy at C5.
- Differentiation: These isomers have distinct ¹H-NMR coupling patterns (see Section 5).

Vendor Landscape & Sourcing Strategy

The supply chain for CAS 1379357-79-5 is dominated by "Building Block" specialists rather than general catalogue suppliers.

Tier 1: Primary Manufacturers (High Reliability)

These vendors synthesize the compound directly or hold verified stock.

- BLD Pharm: Major supplier with consistent batches; lists compound as "**3-Butoxy-4-chlorophenol**".[\[2\]](#)

- ChemScene: Reliable for medicinal chemistry intermediates; provides LC-MS data.
- Leyan (China): Large domestic stock, often the original source for Western distributors.

Tier 2: Aggregators (Sourcing Partners)

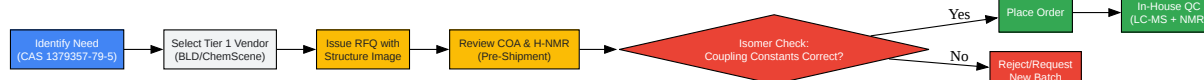
- MolPort / eMolecules: Useful for comparing spot prices but may add lead time (drop-shipping from Tier 1).

Strategic Recommendation

For Discovery Phase (mg scale): Order from BLD Pharm or ChemScene for speed and documentation. For Process Development (kg scale): Request a custom synthesis quote from a CRO, as bulk catalog stock is rarely maintained above 100g.

Procurement Protocol (Step-by-Step)

To ensure "Scientific Integrity," do not simply place an order. Follow this self-validating workflow to mitigate risk.



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Figure 1: Decision logic for sourcing CAS 1379357-79-5, emphasizing structural verification before purchase.

Critical Step: The "Structure Image" RFQ

When requesting a quote, always attach the chemical structure image. Do not rely solely on the CAS number or name, as database errors can link the CAS to the wrong isomer.

- Directive: "Please confirm availability of the structure attached (**3-butoxy-4-chlorophenol**). Please provide a batch-specific H-NMR for review before shipment."

Technical Validation & QC Methodology

Upon receipt, the compound must be validated. The following protocols distinguish the correct product from potential regioisomers.

A. ¹H-NMR Validation (The "Fingerprint")

The aromatic region (6.5–7.5 ppm) is diagnostic.

- Target (**3-Butoxy-4-chlorophenol**):
 - Proton at C2 (between OH and Butoxy): Appears as a singlet (or very narrow doublet, $J < 2$ Hz) due to meta-coupling only.
 - Protons at C5 and C6: Appear as doublets ($J \approx 8\text{--}9$ Hz) due to ortho-coupling.
- Isomer (5-Butoxy-2-chlorophenol):
 - Protons at C3 and C4: Appear as doublets ($J \approx 9$ Hz).
 - Proton at C6: Appears as a singlet (or narrow doublet).

Pass Criteria: Observation of an isolated singlet (H2) and two ortho-coupled doublets (H5, H6).

B. LC-MS Purity Check

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18).
- Mobile Phase: Water (0.1% Formic Acid) / Acetonitrile (0.1% Formic Acid).
- Gradient: 5% to 95% ACN over 5 minutes.
- Detection: UV 254 nm; ESI+ (M+H) or ESI- (M-H).
- Expected Mass: 200.66 (Neutral). Look for $[M-H]^- = 199.1$ or $[M+H]^+ = 201.1$.

Storage & Handling

- Stability: Phenolic ethers are generally stable but prone to oxidation over long periods.

- Storage: Store at 2–8°C under inert gas (Nitrogen/Argon) to prevent darkening (oxidation of the phenol).
- Safety: Irritant. Wear standard PPE (gloves, goggles). Avoid inhalation of dust.

References

- BLD Pharm. (2025). Product Analysis: **3-Butoxy-4-chlorophenol** (CAS 1379357-79-5).^{[1][2]}
^[3] Retrieved from
- ChemScene. (2025). Building Blocks: Halogenated Phenols. Retrieved from
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Sources

- 1. 2361226-89-1|4-Chloro-3-(cyclohexylmethoxy)phenol|BLD Pharm [bldpharm.com]
- 2. 128994-26-3|(R)-2-((2-Chlorophenoxy)methyl)oxirane|BLD Pharm [bldpharm.com]
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